

An In-depth Technical Guide to the Safe Handling of 1-Cyclobutylethanol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-Cyclobutylethanol

Cat. No.: B024324

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This document provides a comprehensive guide to the safe handling, storage, and emergency procedures for **1-cyclobutylethanol** (CAS No: 7515-29-9). As a compound utilized in specialized research and synthesis, a thorough understanding of its properties and potential hazards is paramount to ensuring laboratory safety and experimental integrity. This guide moves beyond standard safety data sheets (SDS) to provide causal explanations for handling protocols, grounded in the physicochemical properties of the molecule and established safety science.

Section 1: Hazard Identification and Toxicological Profile

A foundational principle of laboratory safety is a comprehensive understanding of a substance's intrinsic hazards. **1-Cyclobutylethanol** presents several hazards that necessitate careful management.^[1] The Globally Harmonized System (GHS) provides a universal framework for classifying these risks.^{[2][3]}

1.1 GHS Classification

The GHS classification for **1-cyclobutylethanol** dictates the primary warnings and pictograms that must be communicated to all handlers.^[4]

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Flammable Liquids	Category 3	GHS02 (Flame)	Warning	H226: Flammable liquid and vapor[1]
Acute Toxicity, Oral	Category 3	GHS06 (Skull and Crossbones)	Danger	H301: Toxic if swallowed[5]
Skin Corrosion/Irritation	Category 2	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation[1]
Serious Eye Damage/Irritation	Category 2A	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation[1]
Specific Target Organ Toxicity, Single Exposure	Category 3	GHS07 (Exclamation Mark)	Warning	H335: May cause respiratory irritation[1]

Causality of Hazards:

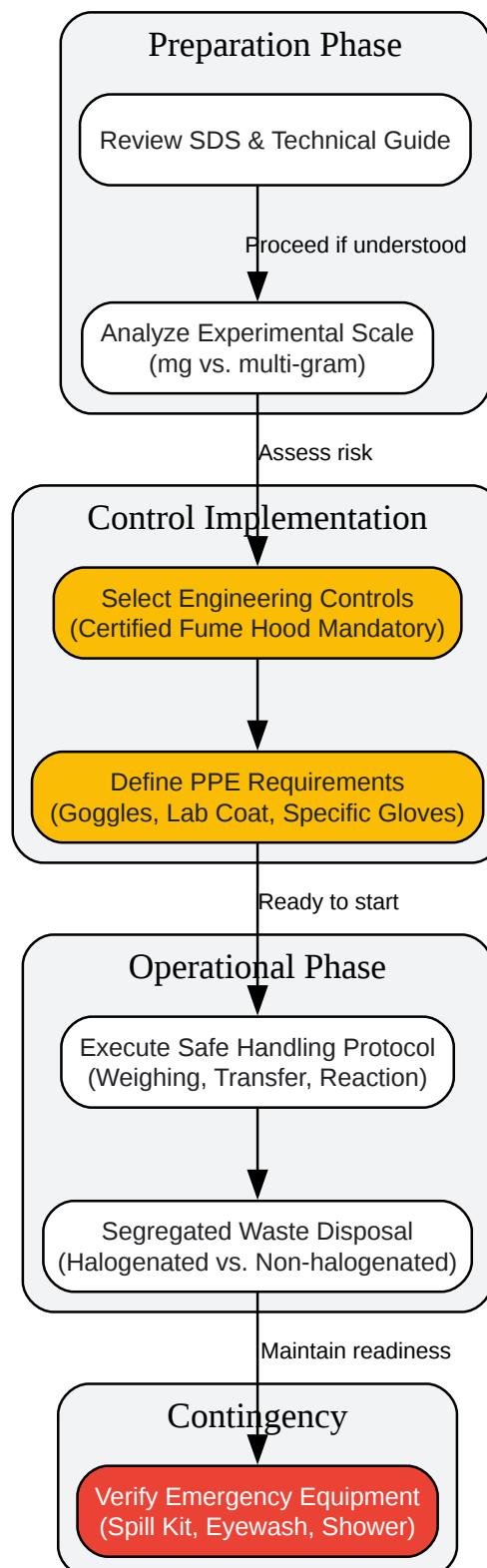
- Flammability: The molecular structure, a small aliphatic alcohol, results in a sufficiently high vapor pressure at ambient temperatures to form an ignitable mixture with air.[6][7] The flash point, the lowest temperature at which vapors can ignite, is a critical parameter for risk assessment.[6]
- Toxicity and Irritation: While specific toxicological studies on **1-cyclobutylethanol** are not extensively published, its classification as "Toxic if swallowed" (Acute Tox. 3) indicates a significant risk upon ingestion.[5] The skin and eye irritation potential is common for alcohols, which can defat skin tissue and disrupt cell membranes in the cornea. Respiratory irritation is a consequence of inhaling vapors, which can directly affect the mucosal linings of the respiratory tract.

1.2 Toxicological Summary

Detailed toxicological data for **1-cyclobutylethanol** is limited.^[8] However, based on its GHS classification and analogy to similar secondary alcohols, the primary routes of exposure are inhalation, skin contact, and ingestion.^[8] Symptoms of overexposure may include headache, dizziness, nausea, and vomiting.^[8] It is critical to note that the toxicological properties have not been fully investigated, demanding a cautious approach.^[8]

Section 2: Risk Assessment and Control Workflow

A systematic approach to risk assessment is essential before any experimental work begins. The following workflow provides a self-validating system to ensure appropriate safety measures are implemented.



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Caption: Risk Assessment and Handling Workflow for **1-Cyclobutylethanol**.

Section 3: Engineering Controls and Personal Protective Equipment (PPE)

The hierarchy of controls prioritizes engineering solutions over personal protective equipment.

3.1 Engineering Controls

- Chemical Fume Hood: All manipulations of **1-cyclobutylethanol** must be conducted in a certified chemical fume hood.[7][9] This is non-negotiable. The hood contains flammable vapors and potential aerosols, preventing them from accumulating to flammable concentrations in the lab and minimizing inhalation exposure.[9][10]
- Ventilation: Ensure the laboratory has adequate general ventilation to dilute any fugitive emissions.

3.2 Personal Protective Equipment (PPE)

PPE is the last line of defense and must be selected based on the specific hazards.

- Eye and Face Protection: Chemical splash goggles meeting ANSI Z87.1 standards are mandatory.[9] A face shield should be worn over goggles when handling larger quantities (>100 mL) or when there is a significant splash risk.
- Skin Protection:
 - A flame-resistant lab coat is recommended.[11]
 - Wear long pants and closed-toe shoes.[11]
 - Gloves: Neoprene or butyl rubber gloves are recommended for handling alcohols.[11] Nitrile gloves may be used for incidental contact, but their resistance to alcohols can be limited. Always check the glove manufacturer's compatibility chart. It is crucial to change gloves immediately if contamination is suspected.
- Respiratory Protection: Not typically required when work is performed within a certified fume hood. If engineering controls are not available or are insufficient, a NIOSH-approved respirator with organic vapor cartridges must be used.

Section 4: Safe Handling and Storage Protocols

Adherence to strict protocols is essential for preventing incidents.

4.1 Chemical Storage

- Location: Store in a dedicated, well-ventilated flammable liquids storage cabinet.[10][11]
- Conditions: Keep the container tightly closed and store in a cool, dry place.[8] The recommended storage temperature is often between 2-8°C, which requires a laboratory refrigerator approved for flammable material storage.[6][12] Never store flammable liquids in a standard, non-rated refrigerator, as internal components like lights and thermostats can act as ignition sources.[6][11]
- Incompatibilities: Segregate from strong oxidizing agents, acid anhydrides, and acid chlorides to prevent violent reactions.[8]

4.2 Experimental Protocol: Weighing and Transfer

This protocol minimizes exposure and the risk of fire or spills.

- Preparation: Don all required PPE and ensure the fume hood sash is at the appropriate working height.
- Grounding: When transferring from metal containers or in large quantities, ensure all containers are electrically bonded and grounded to prevent static discharge, a potential ignition source.[7][11]
- Dispensing:
 - For small quantities, use a clean glass pipette or syringe.
 - For larger transfers, use a grounded pump or pour carefully.
- Containment: Perform all transfers over a secondary containment tray to catch any drips or minor spills.

- Sealing: Immediately cap the source container and the receiving vessel after the transfer is complete.
- Cleaning: Wipe down any external contamination on the container with a damp cloth before removing it from the fume hood.

Section 5: Emergency Procedures

Preparedness is key to mitigating the consequences of an incident.[\[13\]](#)

5.1 Spill Response

The response depends critically on the size of the spill.

- Small Spill (<100 mL) inside a Fume Hood:
 - Alert personnel in the immediate area.
 - Use a spill kit containing absorbent pads rated for flammable liquids (vapor-barrier backed pads are ideal).[\[14\]](#)[\[15\]](#) Do not use loose combustible materials like paper towels as the primary absorbent.
 - Working from the outside in, cover the spill with the absorbent material.[\[15\]](#)
 - Using non-sparking tools, collect the saturated absorbent material.[\[8\]](#)
 - Place the waste in a heavy-duty plastic bag, label it as hazardous waste, and seal it for disposal.[\[15\]](#)[\[16\]](#)
 - Wipe the area with soap and water.[\[13\]](#)
- Large Spill (>100 mL) or any spill outside a Fume Hood:
 - EVACUATE the area immediately. Alert all personnel and activate the fire alarm.[\[16\]](#)
 - If it is safe to do so, turn off any nearby ignition sources.[\[16\]](#)
 - Close the laboratory door behind you to contain the vapors.

- Call emergency services and report the spill of a toxic and flammable liquid.
- Do not attempt to clean up a large spill unless you are specifically trained and equipped for hazardous material response.[\[13\]](#)

5.2 First Aid Measures

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen and seek immediate medical attention.
- Skin Contact: Immediately remove all contaminated clothing.[\[8\]](#) Flush the skin with copious amounts of water for at least 15 minutes.[\[17\]](#) Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[\[17\]](#) Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention and provide the SDS or product label to the medical personnel.

5.3 Fire Fighting

- Extinguishing Media: Use carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.[\[8\]](#) Do not use a direct stream of water, as it may spread the fire.
- Action: For a small fire, a trained individual may use a fire extinguisher. For any larger fire, or if you are not trained, evacuate and call emergency services.

Section 6: Physical and Chemical Properties for Risk Assessment

Understanding these properties is crucial for predicting behavior and managing risks.

Property	Value	Significance for Safety
Molecular Formula	$C_6H_{12}O$ ^[12]	Basic identity of the compound.
Molecular Weight	100.16 g/mol ^[12]	Used for stoichiometric calculations.
Appearance	Colorless to light yellow liquid/solid ^[12]	The solid form indicates a melting point near room temperature.
Boiling Point	144 °C @ 752 Torr ^[12]	Indicates volatility; higher than ethanol but still significant.
Density	0.9075 g/cm ³ @ 10 °C ^[12]	Liquid is less dense than water.
GHS Flammability	Category 3 ^[1]	Flammable under normal laboratory conditions. ^[1]
Water Solubility	Calculated logWS = -5.99 (low) ^[18]	Indicates it is not readily miscible with water, affecting spill cleanup.
Octanol/Water Partition Coefficient	Calculated logP = 1.605 ^[18]	Suggests a potential for bioaccumulation.

Section 7: Disposal Considerations

All waste containing **1-cyclobutylethanol** must be treated as hazardous waste.

- Collection: Collect waste in a properly labeled, sealed container. Do not mix with incompatible waste streams.
- Labeling: The waste container must be clearly labeled with "Hazardous Waste," the full chemical name, and the associated hazards (Flammable, Toxic).
- Disposal: Dispose of the waste through your institution's Environmental Health & Safety (EH&S) office or a licensed hazardous waste disposal contractor.^[11]

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of 1-Cyclobutylethanol]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b024324#1-cyclobutylethanol-safety-and-handling-precautions>

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